

Mastering Stability: A Technical Guide to PC Azido-PEG3-NHS Carbonate Ester

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Compound of Interest

Compound Name: *PC Azido-PEG3-NHS carbonate ester*

Cat. No.: *B13716296*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and optimal storage conditions for **PC Azido-PEG3-NHS carbonate ester**. Understanding these parameters is critical for ensuring the reagent's integrity and performance in bioconjugation, drug delivery, and diagnostic development. This guide consolidates key data, outlines experimental protocols for stability assessment, and provides visual representations of degradation pathways and experimental workflows.

Core Concepts: Chemical Stability and Storage

PC Azido-PEG3-NHS carbonate ester is a trifunctional molecule featuring a photocleavable (PC) linker, an azide group for "click" chemistry, a polyethylene glycol (PEG) spacer, and an N-hydroxysuccinimide (NHS) ester for amine conjugation. While the azide group is notably stable under a wide range of conditions^{[1][2]}, the NHS ester is the primary determinant of the compound's overall stability, being highly susceptible to hydrolysis.

Storage Recommendations

Proper storage is paramount to prevent premature degradation of the NHS ester. The consensus from manufacturers and scientific literature is to store **PC Azido-PEG3-NHS carbonate ester** under the following conditions:

Parameter	Recommended Condition	Rationale
Temperature	-20°C [3][4][5][6]	Minimizes the rate of hydrolysis and other potential degradation reactions.
Atmosphere	Dry, inert atmosphere (e.g., under nitrogen or argon)	NHS esters are moisture-sensitive [7][8]; an inert atmosphere displaces moisture and oxygen.
Handling	Store with a desiccant. [7][8] Equilibrate vial to room temperature before opening. [7][8][9][10]	Prevents condensation of atmospheric moisture onto the cold reagent upon opening.

Stability Profile: The Critical Role of the NHS Ester

The stability of the NHS ester is intrinsically linked to its susceptibility to hydrolysis, a reaction that cleaves the ester bond and renders the molecule incapable of reacting with primary amines. This process is significantly influenced by pH and the presence of aqueous media.

Hydrolysis of the NHS Ester:

The primary degradation pathway for **PC Azido-PEG3-NHS carbonate ester** is the hydrolysis of the NHS ester group. This reaction is base-catalyzed and its rate increases significantly with rising pH.

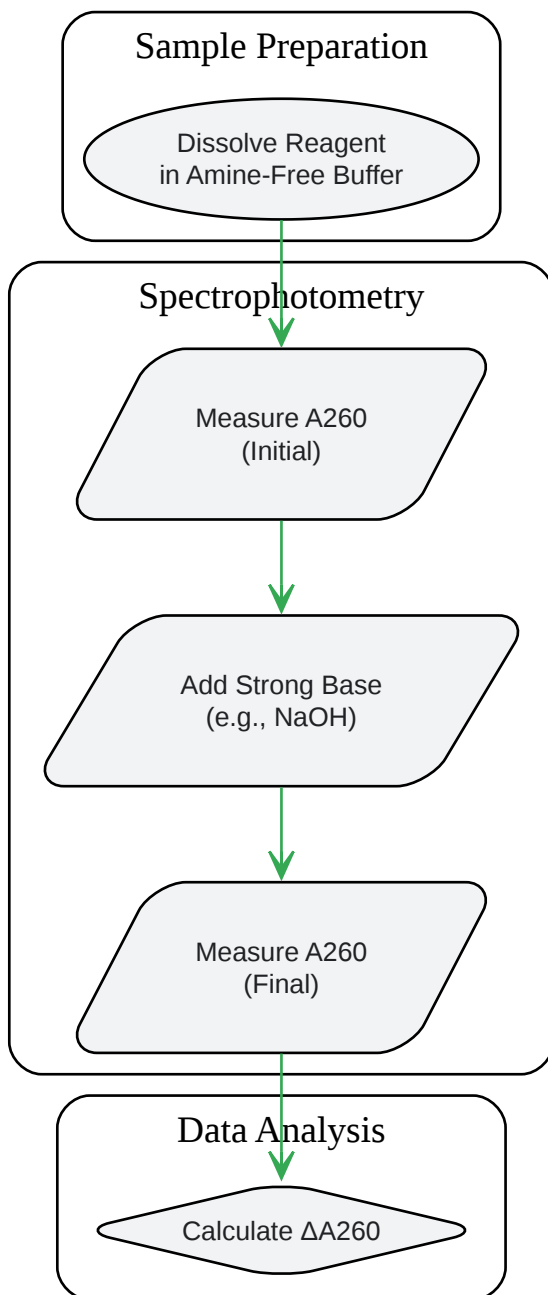
H₂O
(Moisture)

High pH

PC Azido-PEG3-NHS Ester
(Active)

Hydrolysis

Hydrolyzed Product
(Inactive Carboxylate)



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